

An In-depth Technical Guide to Dimethyl Methylsuccinate: Structural Elucidation, Isomerism, and Characterization

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Compound of Interest

Compound Name: *Dimethyl methylsuccinate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **dimethyl methylsuccinate**, focusing on its structural formula, isomers, physicochemical properties, and analytical characterization. Detailed experimental protocols for its synthesis and spectroscopic analysis are also presented to support researchers in the fields of organic chemistry, materials science, and drug development.

Structural Formula and Isomerism

Dimethyl methylsuccinate, with the molecular formula $C_7H_{12}O_4$, is the dimethyl ester of methylsuccinic acid.[1] Its structure features a four-carbon backbone (butanedioic acid) with a methyl group at the 2-position and two methyl ester functionalities.

Stereoisomerism: Enantiomers

The presence of a chiral center at the second carbon atom (C-2) gives rise to two enantiomers: (R)-**dimethyl methylsuccinate** and (S)-**dimethyl methylsuccinate**. [2] These non-superimposable mirror images exhibit identical physical properties except for their interaction with plane-polarized light.

- (R)-(+)-**dimethyl methylsuccinate**: Also known as dimethyl (2R)-2-methylbutanedioate.[3]

- (S)-(-)-**dimethyl methylsuccinate**: Also known as dimethyl (2S)-2-methylbutanedioate.[4]

The racemic mixture, containing equal amounts of both enantiomers, is often referred to simply as **dimethyl methylsuccinate**.

Structural Isomers

Beyond stereoisomerism, several structural isomers of **dimethyl methylsuccinate** exist with the same molecular formula ($C_7H_{12}O_4$) but different connectivity of atoms. These include esters of other dicarboxylic acids and esters with different alkyl groups. Some prominent examples are:

- Dimethyl ethylmalonate: The dimethyl ester of ethylmalonic acid.
- Dimethyl glutarate: The dimethyl ester of glutaric acid.[5]
- Diethyl malonate: The diethyl ester of malonic acid.[6][7]
- Propyl methyl malonate: A mixed ester of malonic acid.
- Isopropyl methyl malonate: Another mixed ester of malonic acid.
- Ethyl methyl succinate: A mixed ester of succinic acid.

The structural diversity among these isomers leads to significant differences in their chemical and physical properties.

Physicochemical Properties

The physicochemical properties of **dimethyl methylsuccinate** and its isomers are crucial for their application in synthesis and materials science. A summary of key quantitative data is presented in the table below.

Property	Dimethyl Methylsuccinate (racemic)	(R)-Dimethyl Methylsuccinate	Diethyl Malonate	Dimethyl Glutarate
Molecular Formula	C ₇ H ₁₂ O ₄ [1]	C ₇ H ₁₂ O ₄ [3]	C ₇ H ₁₂ O ₄ [6]	C ₇ H ₁₂ O ₄ [5]
Molecular Weight	160.17 g/mol [1]	160.17 g/mol [3]	160.17 g/mol [6]	160.17 g/mol [5]
Appearance	Colorless liquid	Colorless liquid[8]	Colorless liquid[7]	Colorless liquid
Density	1.076 g/mL at 25 °C[1]	1.076 g/mL at 25 °C[8]	1.055 g/mL at 20 °C	1.085 g/mL at 25 °C
Boiling Point	196 °C[1]	80-81 °C at 12 mmHg[8]	199.3 °C	210-213 °C
Refractive Index	n ₂₀ /D 1.420[1]	n ₂₀ /D 1.418[8]	n ₂₀ /D 1.414	n ₂₀ /D 1.424
Optical Rotation	Not applicable	[α] ₂₀ /D +4.5 ± 0.5° (c=3 in CHCl ₃)[8]	Not applicable	Not applicable

Experimental Protocols

Synthesis of Dimethyl Methylsuccinate

A common method for the synthesis of **dimethyl methylsuccinate** is the Fischer esterification of methylsuccinic acid with methanol in the presence of an acid catalyst.

Materials:

- Methylsuccinic acid
- Methanol (anhydrous)
- Concentrated sulfuric acid (catalyst)
- Sodium bicarbonate solution (saturated)

- Anhydrous magnesium sulfate
- Dichloromethane

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve methylsuccinic acid in an excess of anhydrous methanol.
- Slowly add a catalytic amount of concentrated sulfuric acid to the solution.
- Heat the mixture to reflux and maintain for 4-6 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After cooling to room temperature, neutralize the excess acid by carefully adding saturated sodium bicarbonate solution until effervescence ceases.
- Extract the aqueous mixture with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude **dimethyl methylsuccinate**.
- Purify the crude product by vacuum distillation.

NMR Spectroscopic Analysis

Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful tool for the structural elucidation of **dimethyl methylsuccinate** and its isomers.

Sample Preparation:

- Dissolve approximately 10-20 mg of the purified compound in about 0.6 mL of a deuterated solvent (e.g., CDCl_3).
- Transfer the solution to a 5 mm NMR tube.

Data Acquisition (General Parameters):

- Instrument: 300-500 MHz NMR spectrometer
- ^1H NMR:
 - Pulse sequence: Standard single-pulse experiment (zg30 or similar)
 - Spectral width: ~12 ppm
 - Number of scans: 16-64
 - Relaxation delay: 1-2 s
- ^{13}C NMR:
 - Pulse sequence: Proton-decoupled experiment (zgpg30 or similar)
 - Spectral width: ~220 ppm
 - Number of scans: 1024 or more, depending on sample concentration
 - Relaxation delay: 2 s

Expected ^1H and ^{13}C NMR Chemical Shifts for **Dimethyl Methylsuccinate** (in CDCl_3):

Group	^1H Chemical Shift (ppm)	^{13}C Chemical Shift (ppm)
-CH ₃ (on backbone)	~1.2 (d)	~17
-CH ₂ -	~2.4-2.7 (m)	~35
-CH-	~2.9 (m)	~40
-OCH ₃ (ester 1)	~3.65 (s)	~51.5
-OCH ₃ (ester 2)	~3.7 (s)	~52
C=O (ester 1)	-	~172
C=O (ester 2)	-	~175

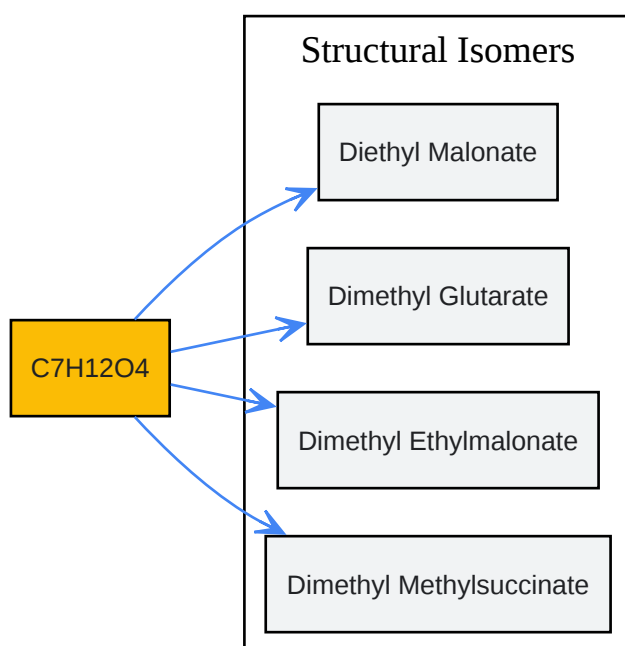
Note: 'd' denotes a doublet, 'm' a multiplet, and 's' a singlet. The exact chemical shifts may vary slightly depending on the solvent and instrument.

Visualizations

Structural Formulas

Caption: Structural formulas of racemic and enantiomeric **dimethyl methylsuccinate**.

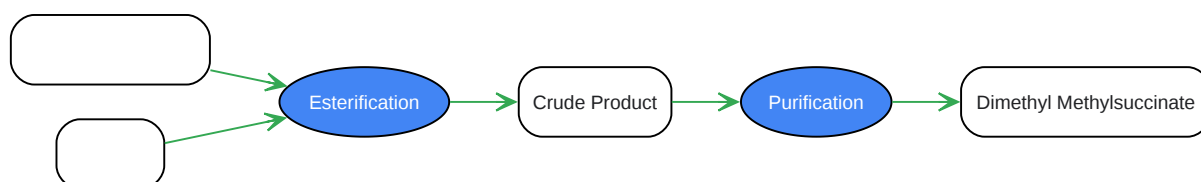
Isomeric Structures



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Caption: Relationship between the molecular formula and its structural isomers.

Synthetic Workflow



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Caption: A simplified workflow for the synthesis of **dimethyl methylsuccinate**.

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References

- 1. Dimethyl methylsuccinate 98 1604-11-1 [sigmaaldrich.com]
- 2. Dimethyl methylsuccinate | 1604-11-1 | Benchchem [benchchem.com]
- 3. Dimethyl (R)-(+)-methylsuccinate | C₇H₁₂O₄ | CID 9834036 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (S)-Dimethyl 2-methylsuccinate | C₇H₁₂O₄ | CID 9964174 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. C₇H₁₂O₄_Molecular formula [molbase.com]
- 6. Diethyl Malonate | C₇H₁₂O₄ | CID 7761 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Page loading... [guidechem.com]
- 8. chemimpex.com [chemimpex.com]
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